

# 1,1,1,3-Tetrachloropropane material safety data sheet

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## Compound of Interest

Compound Name: 1,1,1,3-Tetrachloropropane

Cat. No.: B089638

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An In-depth Technical Guide to the Material Safety Data Sheet for **1,1,1,3-Tetrachloropropane**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) from a chemical supplier. Always refer to the manufacturer's SDS for the most current and comprehensive safety information.

## Chemical Identification

Identifier	Value
Chemical Name	1,1,1,3-Tetrachloropropane
Synonyms	Propane, 1,1,1,3-tetrachloro-
CAS Number	1070-78-6[1]
EC Number	213-981-7[1]
Molecular Formula	C <sub>3</sub> H <sub>4</sub> Cl <sub>4</sub> [1][2][3]
Molecular Weight	181.88 g/mol [2]
Chemical Structure	C(C(Cl)(Cl)Cl)CCl[3]

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1,1,1,3-Tetrachloropropane**.

Property	Value	Source
Physical State	Liquid	[2][4]
Color	Colorless to Almost colorless clear liquid	[3]
Odor	Sweet or chloroform-like	[3]
Melting Point	-35 °C	[4]
Boiling Point	159 °C	[4]
Flash Point	105 °C	[4]
Density	1.471 g/cm <sup>3</sup>	[4]
Vapor Pressure	2.99 mmHg at 25 °C	[4]
Solubility	No data available	[4]

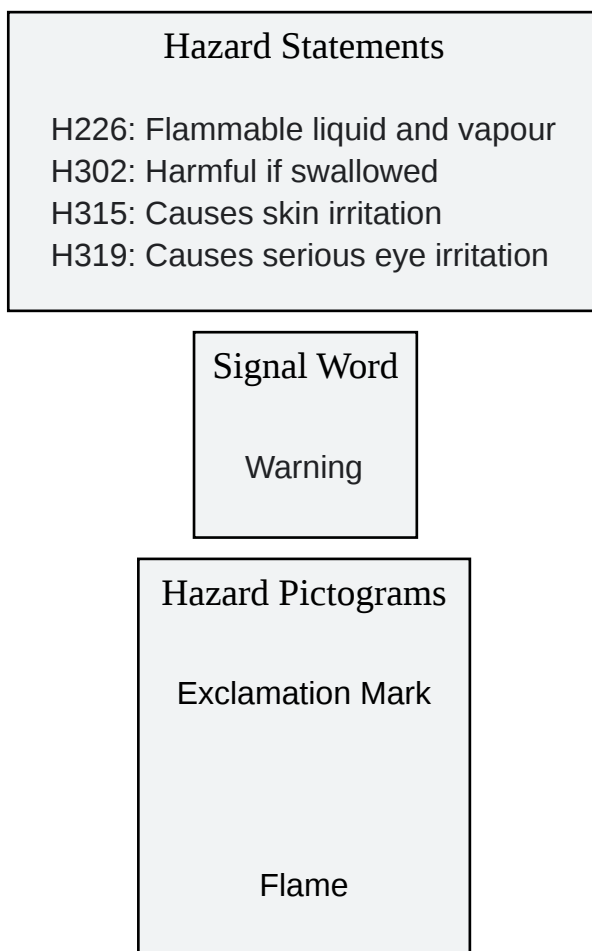
## Hazard Identification and Classification

**1,1,1,3-Tetrachloropropane** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4][5]

## GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour[4][5]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4][5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4][5]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[4][5]
Acute Toxicity, Inhalation	Category 4 (Potential)	H332: Harmful if inhaled[2]

## GHS Label Elements



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Caption: GHS Hazard Communication for **1,1,1,3-Tetrachloropropane**.

## Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) for **1,1,1,3-Tetrachloropropane** is not readily available in the public domain, its GHS classification indicates significant health hazards.

### Acute Toxicity

- Oral: Harmful if swallowed (Category 4).[\[4\]](#)[\[5\]](#)
- Inhalation: A Lowest Published Lethal Concentration (LCLo) for rats has been reported as 4700 ppm for a 6-hour exposure.[\[1\]](#)
- Dermal: No specific data available.

### Skin Irritation

Causes skin irritation (Category 2).[\[4\]](#)[\[5\]](#)

### Eye Irritation

Causes serious eye irritation (Category 2).[\[4\]](#)[\[5\]](#)

## Other Toxicological Information

No data is available for respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, reproductive toxicity, specific target organ toxicity (single or repeated exposure), or aspiration hazard.[\[1\]](#)

## Experimental Protocols

Detailed experimental data for **1,1,1,3-Tetrachloropropane** are not publicly available. However, the following sections describe the standard methodologies, based on OECD guidelines, that would be employed to determine the toxicological properties of such a chemical.

## Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is designed to identify a dose that causes clear signs of toxicity without mortality.

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used.[\[6\]](#)
- **Housing and Feeding:** Animals are housed individually with controlled temperature and lighting. They are fasted before dosing.[\[6\]](#)
- **Dose Administration:** The test substance is administered as a single dose by gavage.[\[6\]](#) Dosing is stepwise, using fixed doses of 5, 50, 300, and 2000 mg/kg.[\[6\]](#) The initial dose is selected based on a preliminary sighting study.[\[6\]](#)
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Pathology:** A gross necropsy is performed on all animals at the end of the study.
- **Data Analysis:** The results are used to classify the substance for acute oral toxicity according to the GHS.

## In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD Guideline 439)

This in vitro method assesses the potential of a chemical to cause skin irritation.

- **Test System:** A three-dimensional Reconstructed human Epidermis (RhE) model is used, which mimics the upper layers of human skin.[\[4\]](#)
- **Procedure:**
  - The test chemical is applied topically to the RhE tissue.[\[4\]](#)
  - Following a defined exposure period, the chemical is removed by rinsing.
  - The tissues are incubated for a post-exposure period.

- **Viability Assessment:** Cell viability is measured using the MTT assay. Viable cells convert the MTT dye into a blue formazan salt, which is then extracted and measured spectrophotometrically.[7]
- **Data Interpretation:** The reduction in cell viability compared to negative controls is used to classify the chemical's irritation potential. A viability of  $\leq 50\%$  indicates an irritant (GHS Category 2).[4]

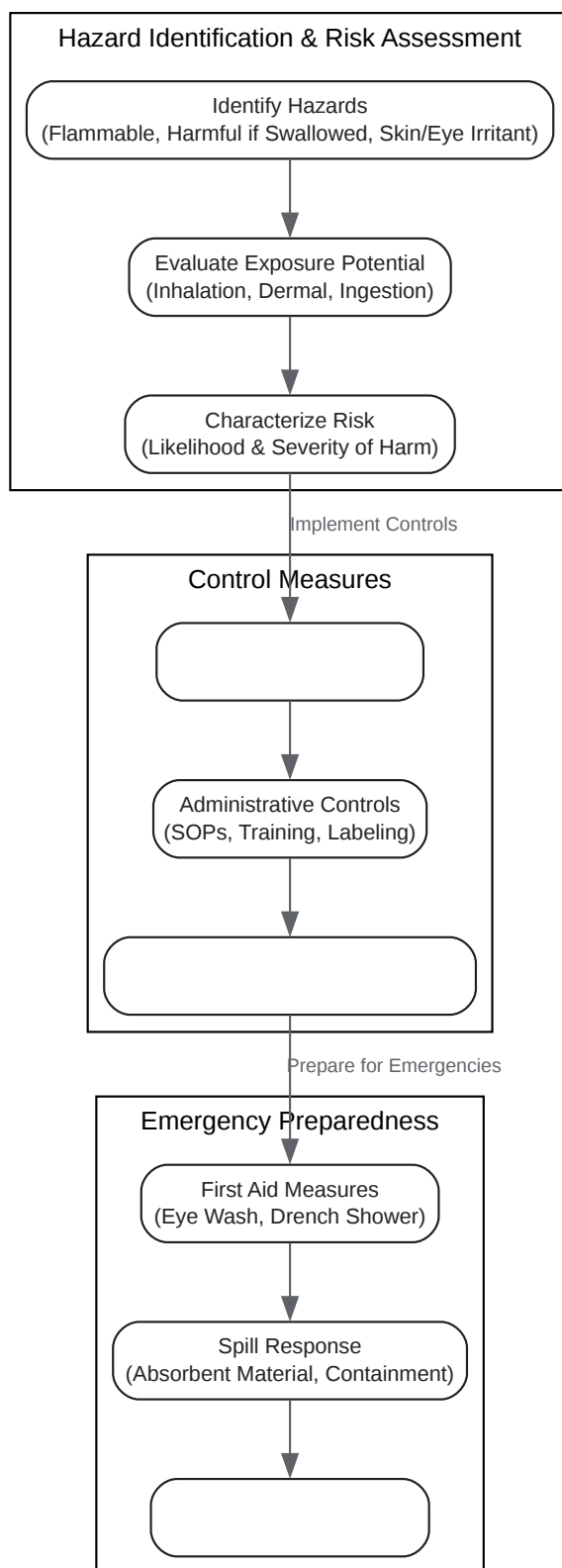
## Acute Eye Irritation/Corrosion (OECD Guideline 405)

This in vivo test evaluates the potential of a substance to cause eye irritation or damage.

- **Test Animals:** Healthy, young adult albino rabbits are typically used.[2]
- **Procedure:**
  - A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.[3]
  - The eyes are examined at 1, 24, 48, and 72 hours after application.[3]
- **Observations:** The degree of eye irritation is scored for the cornea, iris, and conjunctiva. The reversibility of any lesions is also assessed.[3]
- **Data Analysis:** The scores are used to classify the substance for its eye irritation potential according to the GHS. To minimize animal suffering, a sequential testing strategy is recommended, starting with a single animal.[3]

## Risk Assessment and Management Workflow

The following diagram illustrates a logical workflow for the assessment and management of risks associated with **1,1,1,3-Tetrachloropropane** in a laboratory setting.



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Caption: Risk assessment and management workflow for **1,1,1,3-Tetrachloropropane**.

## Handling and Storage

- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat. Avoid contact with skin and eyes. Keep away from heat, sparks, and open flames.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from oxidizing agents.

## First-Aid Measures

- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- **Skin Contact:** Immediately wash off with soap and plenty of water. Consult a physician.
- **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Flammable liquid and vapor. Vapors may travel to a source of ignition and flash back.
- **Protective Equipment:** Wear self-contained breathing apparatus for firefighting if necessary.

## Ecological Information

No specific ecotoxicity data for **1,1,1,3-Tetrachloropropane** is readily available. Due to its chemical nature, it should be handled and disposed of in a manner that prevents its release into the environment.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)